A Technical Guide to the Biological Activities of Morpholine-Containing Benzoic Acids

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Compound of Interest

Compound Name:	*3-Chloro-4-morpholinobenzoic acid*
CAS No.:	*26586-20-9*
Cat. No.:	*B1453049*

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Abstract

The incorporation of the morpholine moiety into the benzoic acid scaffold has emerged as a highly fruitful strategy in medicinal chemistry, yielding a diverse array of compounds with significant therapeutic potential. This technical guide provides a comprehensive overview of the biological activities exhibited by this class of molecules, with a focus on their anticancer, anti-inflammatory, antimicrobial, and neuroprotective properties. By delving into the structure-activity relationships (SAR), mechanisms of action, and synthetic methodologies, this document aims to equip researchers and drug development professionals with the critical knowledge required to advance the design and application of novel morpholine-containing benzoic acid derivatives. We will explore the causal relationships behind experimental designs and present validated protocols to ensure scientific integrity and reproducibility.

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Introduction: The Morpholine Moiety as a Privileged Scaffold

The morpholine ring is considered a "privileged structure" in medicinal chemistry due to its advantageous physicochemical properties.[1][2] Its presence can enhance aqueous solubility, improve metabolic stability, and provide a versatile scaffold for molecular interactions, thereby favorably modulating the pharmacokinetic and pharmacodynamic profiles of drug candidates.[2][3] When coupled with benzoic acid, a common pharmacophore in its own right, the resulting hybrid molecules exhibit a remarkable spectrum of biological activities. This guide will systematically explore the key therapeutic areas where these compounds have shown significant promise.

Anticancer Activity: Targeting Uncontrolled Cell Proliferation

Morpholine-containing benzoic acids have demonstrated significant potential as anticancer agents, primarily through the inhibition of key enzymes and signaling pathways involved in tumor growth and survival.[4][5][6]

Mechanism of Action: Inhibition of Phosphatidylcholine-Specific Phospholipase C (PC-PLC)

A primary mechanism underlying the anticancer effects of this class of compounds is the inhibition of phosphatidylcholine-specific phospholipase C (PC-PLC).[4][7] PC-PLC is an enzyme implicated in cancer cell signaling and proliferation. By inhibiting this enzyme, these compounds can disrupt vital cellular processes in cancer cells, leading to reduced proliferation.

The 2-morpholinobenzoic acid scaffold has been extensively studied for its PC-PLC inhibitory activity.[7] Structure-activity relationship (SAR) studies have revealed that modifications to the substituent pattern around the central aromatic ring can significantly impact potency.[4][7] For instance, a 2-morpholino-5-N-benzylamino benzoic acid scaffold has been identified as an optimal pharmacophore.[4]

Structure-Activity Relationship (SAR) Insights

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Systematic modifications of the core structure have provided valuable insights into the features crucial for anticancer activity:

- Substitution on the Benzoic Acid Ring: The relative positions of the acyl group, morpholine ring, and N-benzylamine group are critical. A 1,2,5-relationship has shown to be particularly effective.[7]
- N-Benzyl Ring Modifications: Halogen substitution on the N-benzyl ring, particularly a 3-fluoro substituent, has been shown to enhance both enzyme inhibition and antiproliferative potency.
- Carboxylic Acid Derivatives: Conversion of the carboxylic acid moiety to hydroxamic acid has, in some cases, led to more potent anti-proliferative activity against cancer cell lines such as HCT116 and MDA-MB-231.[7]

In Vitro Evaluation of Anticancer Activity

The anticancer potential of these compounds is typically assessed using a panel of cancer cell lines.

Table 1: Antiproliferative Activity of Selected Morpholine-Quinazoline Derivatives[5][6]

Compound	Target Cell Line	IC50 (μM)
AK-3	A549 (Lung Carcinoma)	10.38 ± 0.27
	MCF-7 (Breast Cancer)	6.44 ± 0.29
	SHSY-5Y (Neuroblastoma)	9.54 ± 0.15
AK-10	A549 (Lung Carcinoma)	8.55 ± 0.67
	MCF-7 (Breast Cancer)	3.15 ± 0.23
	SHSY-5Y (Neuroblastoma)	3.36 ± 0.29

Data presented as mean ± standard deviation.

Experimental Protocol: MTT Assay for Cytotoxicity

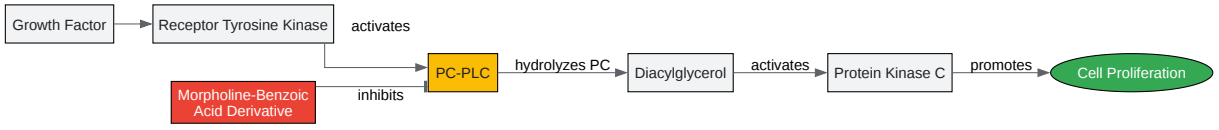
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The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a standard colorimetric assay for assessing cell metabolic activity and, by extension, cytotoxicity.

Protocol:

- Cell Seeding: Plate cancer cells (e.g., A549, MCF-7) in a 96-well plate at a density of $5x10^3$ cells/well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of the morpholine-containing benzoic acid derivatives for 48 hours.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- IC50 Calculation: Calculate the half-maximal inhibitory concentration (IC50) from the dose-response curves.

Signaling Pathway Diagram



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Caption: Inhibition of the PC-PLC signaling pathway by morpholine-benzoic acid derivatives.

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Anti-inflammatory Activity: Modulating the Inflammatory Cascade

Chronic inflammation is a hallmark of numerous diseases. Morpholine-containing benzoic acids have demonstrated promising anti-inflammatory properties, suggesting their potential in treating inflammatory disorders.[8][9]

Mechanism of Action: COX Inhibition

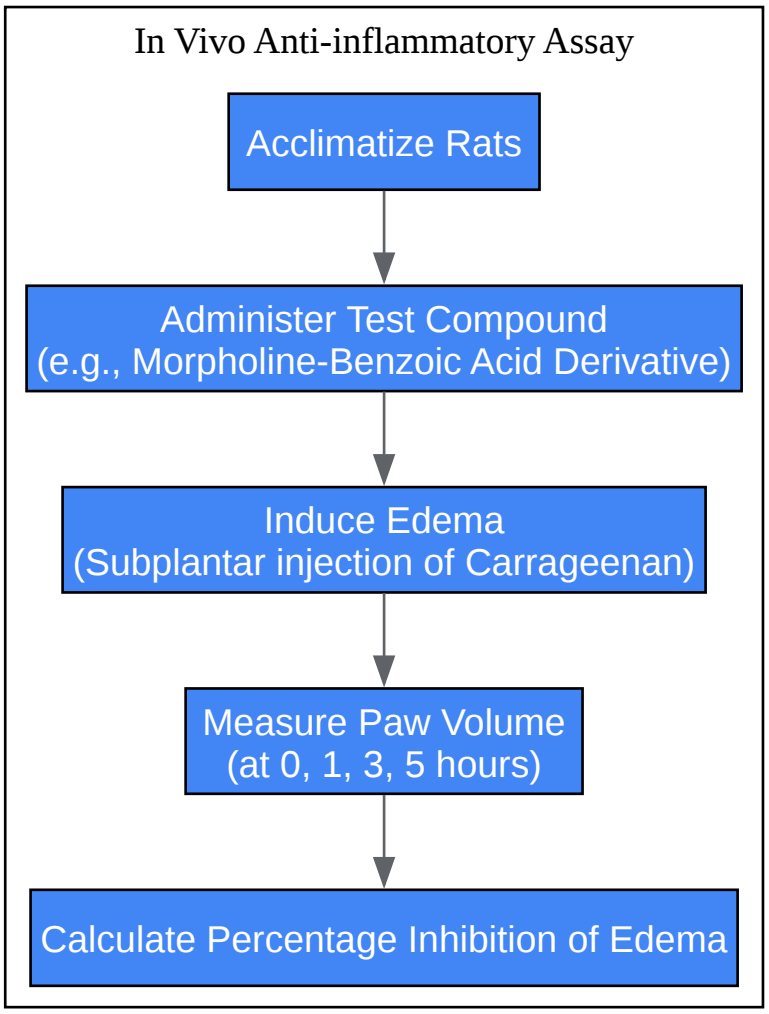
The anti-inflammatory effects of many non-steroidal anti-inflammatory drugs (NSAIDs) are mediated through the inhibition of cyclooxygenase (COX) enzymes. Some benzoic acid derivatives have shown the ability to inhibit COX-2, a key enzyme in the inflammatory pathway.[9] In silico studies have suggested that certain morpholine-benzoic acid derivatives exhibit a higher affinity for the COX-2 protein receptor than established drugs like acetylsalicylic acid.[9]

In Vivo Evaluation of Anti-inflammatory Effects

The carrageenan-induced paw edema model in rats is a widely used in vivo assay to screen for acute anti-inflammatory activity.

Experimental Workflow:

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Caption: Experimental workflow for evaluating in vivo anti-inflammatory activity.

A study on 2-((3-(chloromethyl)benzoyl)oxy)benzoic acid demonstrated a significant reduction in inflammatory parameters in a lipopolysaccharide (LPS)-induced rat model, suggesting inhibition of the NF-κβ signaling pathway.[9]

Antimicrobial Activity: Combating Pathogenic Microbes

The emergence of antibiotic-resistant strains has created an urgent need for novel antimicrobial agents. Morpholine-containing benzoic acids have been investigated for their activity against a range of bacterial and fungal pathogens.[10][11][12]

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Spectrum of Activity

Derivatives have shown activity against both Gram-positive and Gram-negative bacteria, including Bacillus subtilis, Staphylococcus aureus, Escherichia coli, and Pseudomonas aeruginosa.[10][11][12] Some compounds have also exhibited antifungal activity against Candida albicans and Saccharomyces cerevisiae.[13]

Synthesis and Evaluation

The synthesis of these antimicrobial agents often involves the reaction of substituted 1,4-benzothiazines with morpholine or the derivatization of a 4-morpholin-4-yl-benzoic acid core.[10][14]

Table 2: Antimicrobial Activity of a Morpholine Derivative[13]

Microorganism	Minimum Inhibitory Concentration (MIC, µg/mL)
Staphylococcus aureus	125
Escherichia coli	250
Candida albicans	62.5

Experimental Protocol: Broth Microdilution for MIC Determination

- Preparation of Inoculum: Prepare a standardized bacterial or fungal suspension (e.g., 0.5 McFarland standard).
- Serial Dilution: Perform a two-fold serial dilution of the test compound in a 96-well microtiter plate containing appropriate growth medium.
- Inoculation: Inoculate each well with the microbial suspension.
- Incubation: Incubate the plates at the optimal temperature for the microorganism (e.g., 37°C for 24 hours for bacteria).

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- MIC Determination: The Minimum Inhibitory Concentration (MIC) is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Neuroprotective Potential: A Frontier in CNS Drug Discovery

The unique physicochemical properties of the morpholine ring, such as its ability to improve blood-brain barrier permeability, make it an attractive scaffold for developing drugs targeting the central nervous system (CNS).[15][16] Morpholine-containing compounds are being explored for their potential in treating neurodegenerative diseases like Alzheimer's and Parkinson's.[15][17]

Mechanism of Action in Neuroprotection

The neuroprotective effects of these compounds can be attributed to several mechanisms:

- Enzyme Inhibition: Inhibition of enzymes such as acetylcholinesterase (AChE) and monoamine oxidase B (MAO-B) is a key strategy in the management of Alzheimer's disease.[15][17]
- Receptor Modulation: Morpholine derivatives can modulate the activity of various neuroreceptors involved in mood and cognition.[15][16]
- Antioxidant Activity: Phenolic acids, including benzoic acid derivatives, are known for their antioxidant properties, which can help mitigate oxidative stress, a major contributor to neurodegeneration.[18][19]

Key Structural Features for CNS Activity

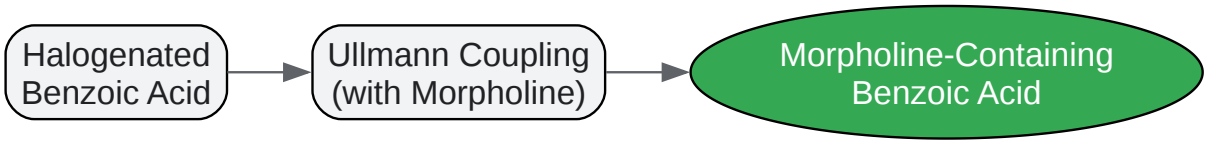
The development of CNS-active morpholine derivatives involves fine-tuning the molecular structure to achieve the optimal balance of lipophilicity and hydrophilicity required for brain penetration.[16] Aryl-morpholines, for instance, are structurally similar to endogenous neurotransmitters.[15]

Synthesis Strategies

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The synthesis of morpholine-containing benzoic acids can be achieved through various routes. A common method involves the Ullmann-coupling of a halogenated benzoic acid with morpholine.[7]

General Synthesis Scheme:



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Caption: A general synthetic route to morpholine-containing benzoic acids.

More complex derivatives can be synthesized using multi-step procedures involving esterification, reduction, and further functionalization.[7][14] Palladium-catalyzed cross-coupling reactions have also been employed for the synthesis of certain analogues.[20]

Conclusion and Future Directions

The amalgamation of the morpholine ring with the benzoic acid framework has proven to be a highly effective strategy for the discovery of novel bioactive compounds. The diverse pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and neuroprotective effects, underscore the therapeutic potential of this chemical class. Future research should focus on optimizing the lead compounds through detailed SAR studies, elucidating their precise molecular mechanisms of action, and evaluating their efficacy and safety in preclinical and clinical settings. The versatility of this scaffold ensures that it will remain a fertile ground for drug discovery for years to come.

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